

Proper Disposal of KO-947: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KO-947

Cat. No.: B608364

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of investigational compounds like **KO-947** is paramount to maintaining a secure and compliant laboratory environment. This document provides essential safety and logistical information, including operational and disposal plans for **KO-947**, an inhibitor of ERK1/2 kinases. Adherence to these procedures is critical for minimizing risks to personnel and the environment.

Chemical and Physical Properties

A summary of the key quantitative data for **KO-947** is presented below, offering a quick reference for its physical and chemical characteristics.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 1695533-89-1 | [1][2] |
| Molecular Formula | C ₂₁ H ₁₇ N ₅ O | [1][2][3] |
| Molecular Weight | 355.39 g/mol | [2][3] |
| Appearance | Solid/Powder | |
| Solubility | Insoluble in water and ethanol. Soluble in DMSO (71 mg/mL). | [2] |

Hazard Identification and Safety Precautions

KO-947 is classified as a toxic substance and contains a pharmaceutically active ingredient.^[1]

The Safety Data Sheet (SDS) from BLD Pharmatech provides the following GHS hazard classifications:

- Acute toxicity, oral (Category 4): Harmful if swallowed.^[4]
- Skin corrosion/irritation (Category 2): Causes skin irritation.^[4]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.^[4]
- Specific target organ toxicity, single exposure (Respiratory system) (Category 3): May cause respiratory irritation.^[4]

Personal Protective Equipment (PPE) is mandatory when handling **KO-947**. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat and, if handling large quantities or there is a risk of aerosolization, additional protective clothing may be necessary.
- Respiratory Protection: Use in a well-ventilated area, preferably a chemical fume hood. If significant aerosolization is possible, a respirator may be required.

Step-by-Step Disposal Procedures

The proper disposal of **KO-947**, as with any hazardous chemical waste, must be conducted in accordance with institutional, local, and national regulations. The following steps provide a general guideline:

- Waste Segregation:
 - Do not mix **KO-947** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Solid waste (e.g., contaminated gloves, weigh paper, pipette tips) should be collected in a designated, clearly labeled hazardous waste container.
- Liquid waste (e.g., unused solutions in DMSO) should be collected in a separate, compatible, and clearly labeled hazardous waste container.
- Container Labeling:
 - All waste containers must be accurately and clearly labeled with the words "Hazardous Waste" and the full chemical name: "**KO-947**".
 - Include the CAS number (1695533-89-1) and the approximate concentration and quantity of the waste.
 - Ensure the label is securely attached to the container.
- Storage of Waste:
 - Store waste containers in a designated satellite accumulation area that is secure and under the control of laboratory personnel.
 - Keep containers tightly sealed to prevent leaks or spills.
 - Store in a secondary containment tray to mitigate the impact of any potential leaks.
- Waste Pickup and Disposal:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Do not dispose of **KO-947** down the drain or in the regular trash.
 - Follow all institutional procedures for waste manifest and handover to authorized waste disposal personnel.

Experimental Protocols

While specific experimental protocols involving **KO-947** will vary depending on the research, the general principles of safe handling during experimentation are universal. A typical workflow

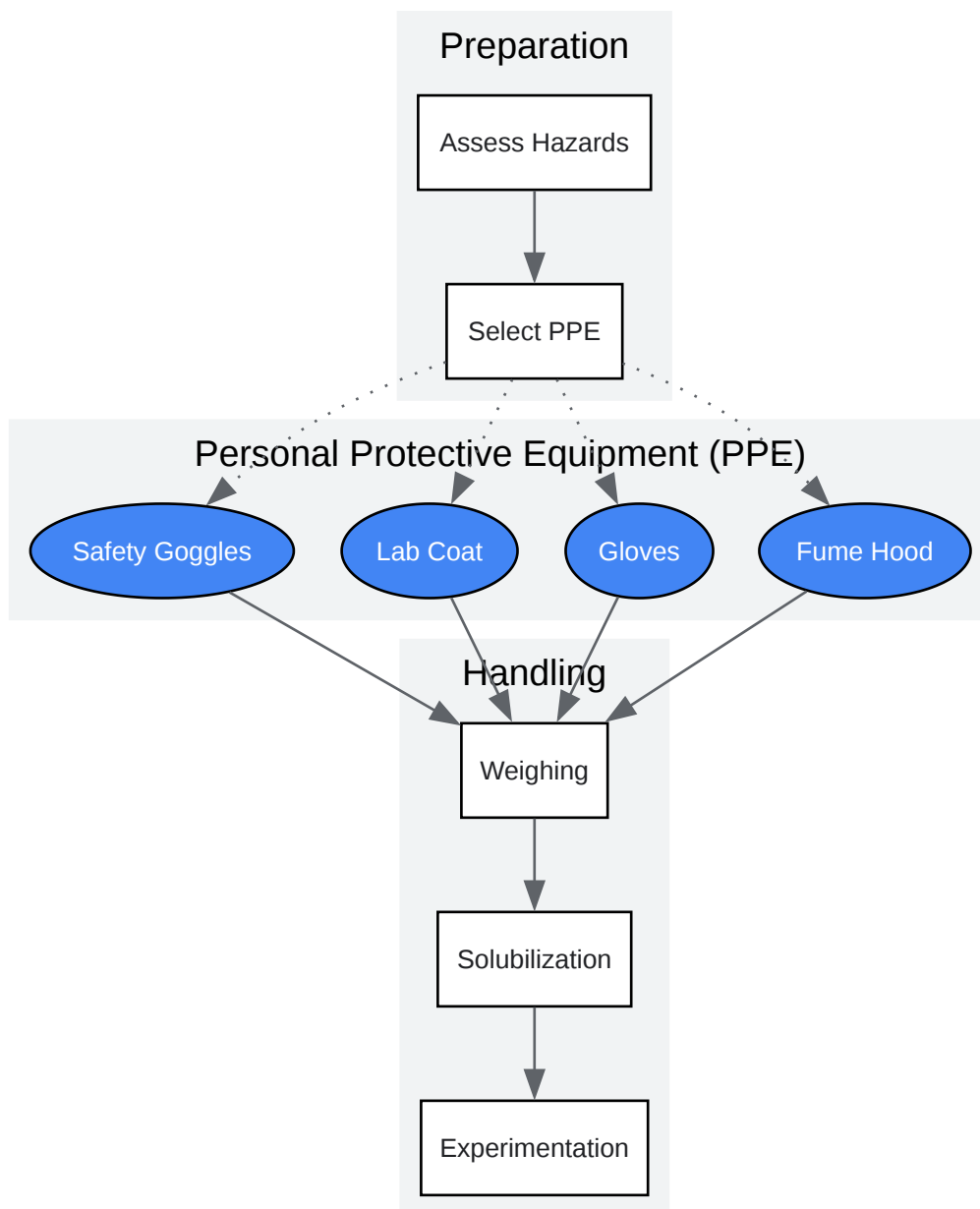
for preparing a **KO-947** solution for in vitro experiments is as follows:

- Preparation: Don all required PPE and work within a chemical fume hood.
- Weighing: Carefully weigh the desired amount of **KO-947** powder using an analytical balance. Use a spatula and weigh paper.
- Solubilization: Transfer the powder to an appropriate sterile container. Add the required volume of DMSO to achieve the desired stock concentration.
- Mixing: Gently vortex or sonicate the solution until the **KO-947** is completely dissolved.
- Storage: Store the stock solution at the recommended temperature (typically -20°C or -80°C) in a tightly sealed container.

Visualizing Safety and Disposal Workflows

To further clarify the procedural relationships in handling and disposing of **KO-947**, the following diagrams are provided.

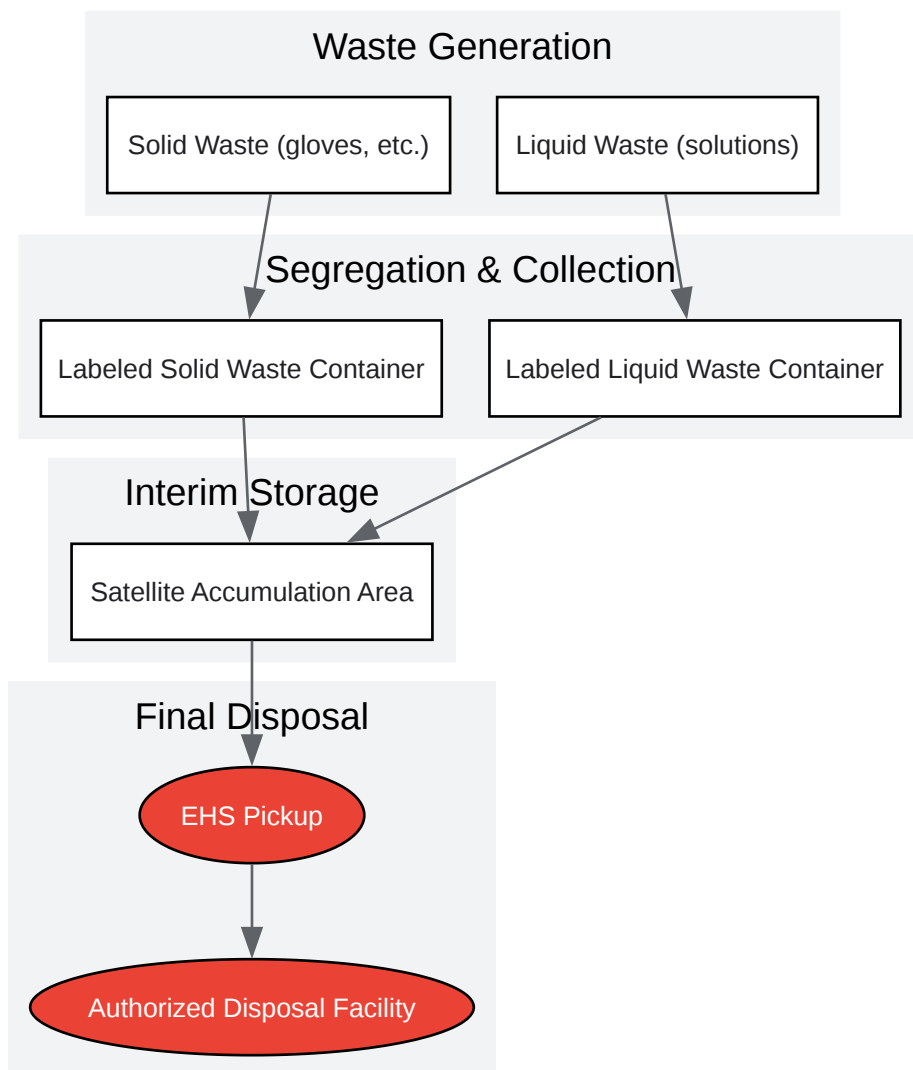
KO-947 Handling and PPE Workflow



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Caption: Workflow for safe handling of **KO-947** and required PPE.

KO-947 Disposal Pathway



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